Application Note: High-Throughput Analysis of Dimethoate-d6 in Complex Cannabis Matrices

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Compound of Interest	
Compound Name:	Dimethoate-d6
Cat. No.:	B585463

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Introduction

Dimethoate is an organophosphate insecticide and acaricide used to control a wide range of pests on various agricultural crops. Due to its potential toxicity, regulatory bodies worldwide have set maximum residue limits (MRLs) for dimethoate in food and agricultural products, including the increasingly complex matrix of cannabis. The analysis of pesticide residues in cannabis is challenging due to the presence of a high concentration of cannabinoids, terpenes, and other matrix components that can interfere with accurate quantification.

This application note provides a detailed protocol for the quantitative analysis of dimethoate in cannabis flower using a robust and reliable method based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique, followed by analysis using Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). The use of a deuterated internal standard, **dimethoate-d6**, is incorporated to ensure high accuracy and precision by compensating for matrix effects and variations in sample preparation and instrument response.

Experimental Protocols

Sample Preparation: Modified QuEChERS Protocol

This protocol is a modified version of the standard QuEChERS method, optimized for the complex cannabis matrix.

Materials:

- Homogenized cannabis flower

- Dimethoate and **Dimethoate-d6** analytical standards

- Acetonitrile (ACN), LC-MS grade

- Water, LC-MS grade

- QuEChERS extraction salt packet (containing magnesium sulfate, sodium chloride, sodium citrate tribasic dihydrate, and sodium citrate dibasic sesquihydrate)

- Dispersive solid-phase extraction (dSPE) tubes containing primary secondary amine (PSA), C18, and graphitized carbon black (GCB) sorbents

- Centrifuge capable of 4000 x g

- Vortex mixer

- 50 mL and 15 mL polypropylene centrifuge tubes

Procedure:

- Homogenization: Cryogenically grind the cannabis flower sample to a fine, homogenous powder.

- Weighing: Accurately weigh 2.0 g of the homogenized cannabis sample into a 50 mL polypropylene centrifuge tube.

- Fortification: Spike the sample with a known concentration of **dimethoate-d6** internal standard solution. For recovery studies, spike blank matrix samples with known concentrations of dimethoate standard solution.

- Hydration: Add 10 mL of LC-MS grade water to the tube and vortex for 30 seconds to hydrate the sample. Let it stand for 15 minutes.

- Extraction:

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- Add 10 mL of acetonitrile to the centrifuge tube.

- Add the contents of the QuEChERS extraction salt packet.

- Immediately cap the tube and vortex vigorously for 1 minute.

- Centrifuge at 4000 x g for 5 minutes.

- Dispersive Solid-Phase Extraction (dSPE) Cleanup:

  - Transfer 1 mL of the acetonitrile supernatant (upper layer) to a 2 mL dSPE tube containing PSA, C18, and GCB.

  - Vortex for 30 seconds.

  - Centrifuge at 4000 x g for 5 minutes.

- Final Extract Preparation:

  - Carefully transfer the cleaned supernatant into an autosampler vial.

  - The extract is now ready for LC-MS/MS analysis.

Instrumental Analysis: LC-MS/MS

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

LC Parameters:

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Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μm)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Gradient	Start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.
Flow Rate	0.3 mL/min
Injection Volume	5 μL
Column Temperature	40 °C

MS/MS Parameters:

- Ionization Mode: Electrospray Ionization (ESI), Positive

- Acquisition Mode: Multiple Reaction Monitoring (MRM)

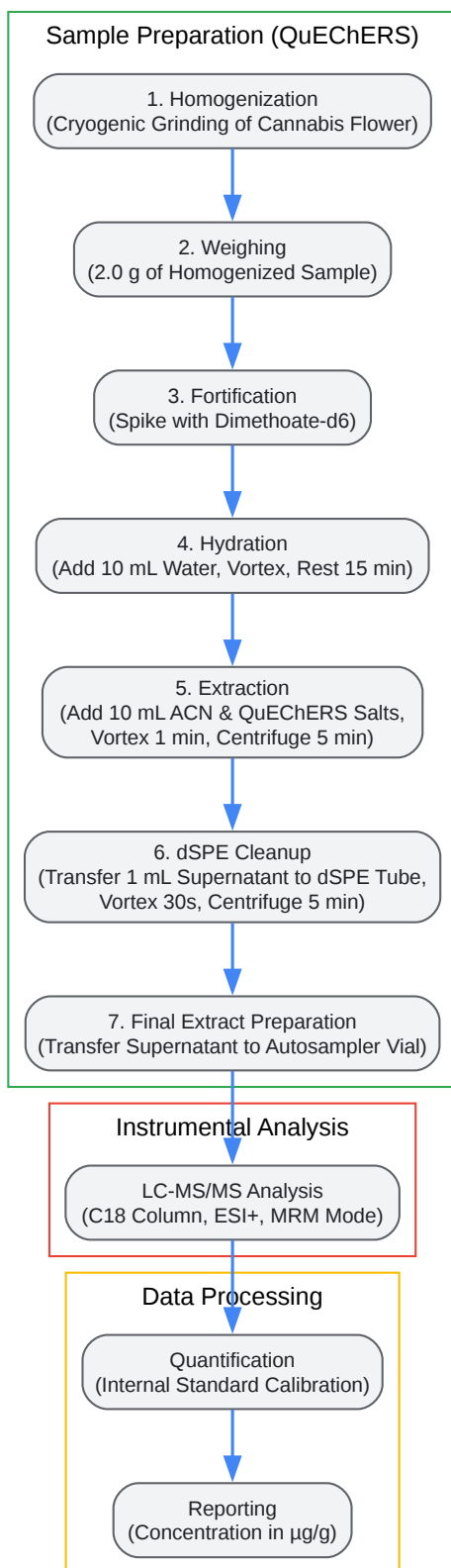| Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Collision Energy 1 (eV)	Product Ion 2 (m/z)	Collision Energy 2 (eV)
Dimethoate	230.0	199.0	15	125.0	25
Dimethoate-d6	236.0	205.0	15	128.0	25

Note: Collision energies should be optimized for the specific instrument used.

Quantitative Data Summary

The following table summarizes typical quantitative data for the analysis of dimethoate in cannabis using the described protocol. These values are indicative and should be experimentally determined during method validation.

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| Parameter	Dimethoate	Notes
Linearity (r²)	> 0.995	Over a concentration range of 1 - 500 ng/mL.
Limit of Detection (LOD)	0.01 µg/g	The lowest concentration of the analyte that can be reliably detected.[1]
Limit of Quantification (LOQ)	0.03 µg/g	The lowest concentration of the analyte that can be accurately and precisely quantified.[2]
Accuracy (Recovery)	85-115%	Determined by spiking blank cannabis matrix at three different concentration levels (e.g., low, medium, and high). For the majority of pesticides, in all three matrices and at all three fortification levels, recovery was 70–120%.[3]
Precision (%RSD)	< 15%	Intra-day and inter-day precision evaluated at multiple concentration levels. With recoveries ranging from 70% to 120% and within laboratory relative standard deviations below 20%.[2]
Matrix Effect	Compensated by Dimethoate-d6	The use of an isotopically labeled internal standard is crucial to correct for ion suppression or enhancement caused by the complex cannabis matrix.

Visualizations

Sample Preparation (QuEChERS)

1. Homogenization
(Cryogenic Grinding of Cannabis Flower)

2. Weighing
(2.0 g of Homogenized Sample)

3. Fortification
(Spike with Dimethoate-d6)

4. Hydration
(Add 10 mL Water, Vortex, Rest 15 min)

5. Extraction
(Add 10 mL ACN & QuEChERS Salts,
Vortex 1 min, Centrifuge 5 min)

6. dSPE Cleanup
(Transfer 1 mL Supernatant to dSPE Tube,
Vortex 30s, Centrifuge 5 min)

7. Final Extract Preparation
(Transfer Supernatant to Autosampler Vial)

Instrumental Analysis

LC-MS/MS Analysis
(C18 Column, ESI+, MRM Mode)

Data Processing

Quantification
(Internal Standard Calibration)

Reporting
(Concentration in μg/g)

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Caption: Experimental workflow for Dimethoate analysis in cannabis.

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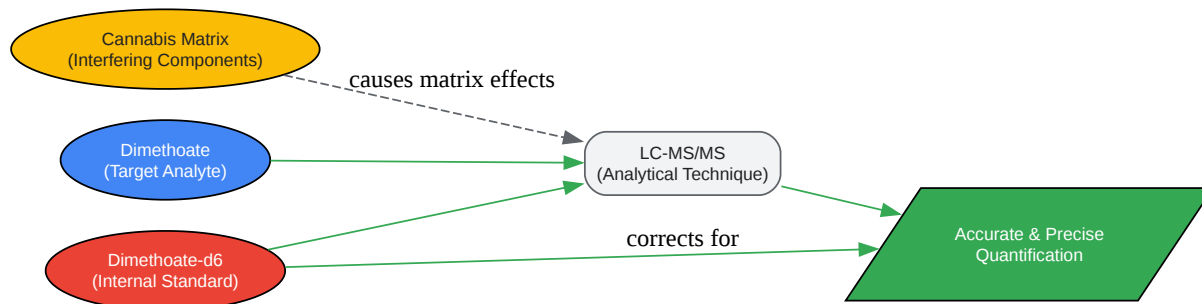
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Caption: Logical relationship of analytical components.
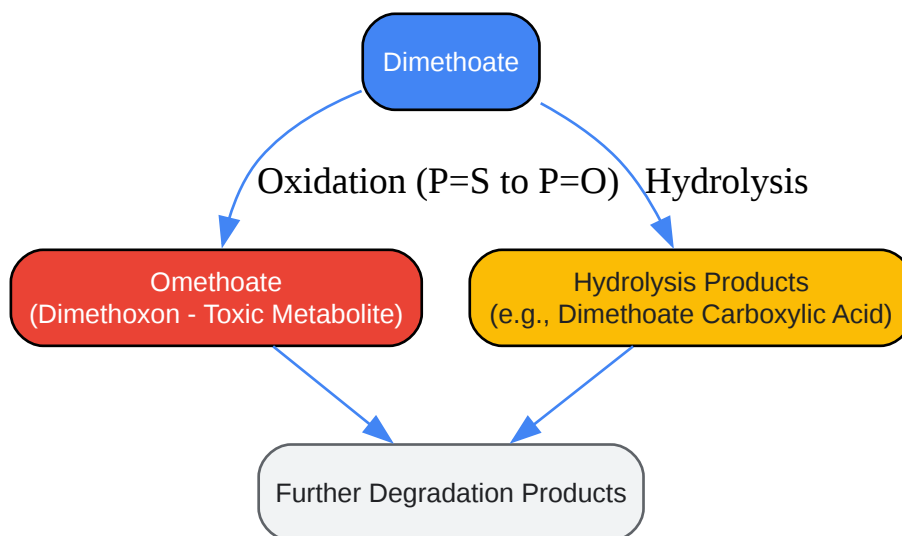
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Caption: Simplified metabolic pathway of Dimethoate.

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